

Application Note: Extraction and Purification of Lancilactone C from Kadsura lancilimba

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Compound of Interest

Compound Name: Lancilactone C

Cat. No.: B1204977

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Introduction

Lancilactone C is a triterpene lactone first isolated from the stems and roots of *Kadsura lancilimba*.^{[1][2]} This compound has garnered significant interest within the scientific community due to its potent anti-HIV activity.^{[1][2]} Specifically, **Lancilactone C** has been shown to inhibit HIV replication in H9 lymphocytes with a half-maximum effective concentration (EC₅₀) of 1.4 µg/mL and a therapeutic index greater than 71.4.^[1] This application note provides a detailed protocol for the extraction and purification of **Lancilactone C** from its natural plant source, intended to guide researchers in obtaining this promising compound for further investigation and drug development endeavors.

Data Presentation

The following table summarizes the key quantitative data associated with **Lancilactone C**, derived from the initial isolation and characterization studies.

Parameter	Value	Reference
Plant Source	Stems and roots of <i>Kadsura lancilimba</i>	[1][2]
Compound Type	Triterpene lactone	[1]
Molecular Formula	C ₃₀ H ₃₈ O ₇ (based on initial reports)	[1]
Biological Activity	Anti-HIV replication in H9 lymphocytes	[1][2]
EC ₅₀	1.4 µg/mL	[1]
Therapeutic Index	> 71.4	[1]

Experimental Protocols

The following protocols are based on the established methodologies for the isolation of triterpenoids from plant materials and are guided by the initial report of **Lancilactone C** isolation.[1]

Plant Material Preparation

- Obtain fresh stems and roots of *Kadsura lancilimba*.
- Wash the plant material thoroughly with water to remove any soil and debris.
- Air-dry the plant material in a well-ventilated area, protected from direct sunlight, until completely dry.
- Grind the dried plant material into a coarse powder using a mechanical grinder.

Extraction

- Macerate the powdered plant material (e.g., 1 kg) with a suitable organic solvent, such as methanol or ethanol, at room temperature for an extended period (e.g., 3-5 days), with occasional stirring.

- Alternatively, perform successive extractions using solvents of increasing polarity, starting with a nonpolar solvent like hexane to remove lipids, followed by a more polar solvent like ethyl acetate or methanol to extract the triterpenoids.
- Filter the extracts to remove the plant debris.
- Combine the filtrates and concentrate them under reduced pressure using a rotary evaporator to obtain a crude extract.

Purification

The purification of **Lancilactone C** from the crude extract is a multi-step process involving various chromatographic techniques.

- Suspend the crude extract in a water-methanol mixture.
- Perform liquid-liquid partitioning with solvents of increasing polarity, such as hexane, chloroform, and ethyl acetate.
- Monitor the fractions using Thin Layer Chromatography (TLC) to identify the fraction containing **Lancilactone C**. Triterpenoids are often found in the chloroform or ethyl acetate fractions.
- Subject the enriched fraction to column chromatography on silica gel.
- Elute the column with a gradient of solvents, typically starting with a nonpolar solvent system (e.g., hexane-ethyl acetate) and gradually increasing the polarity.
- Collect fractions and monitor them by TLC. Combine fractions containing the compound of interest.
- For final purification, subject the semi-purified fractions to preparative HPLC on a C18 reversed-phase column.
- Use a mobile phase consisting of a mixture of acetonitrile and water or methanol and water, often with a small amount of acid (e.g., 0.1% formic acid) to improve peak shape.

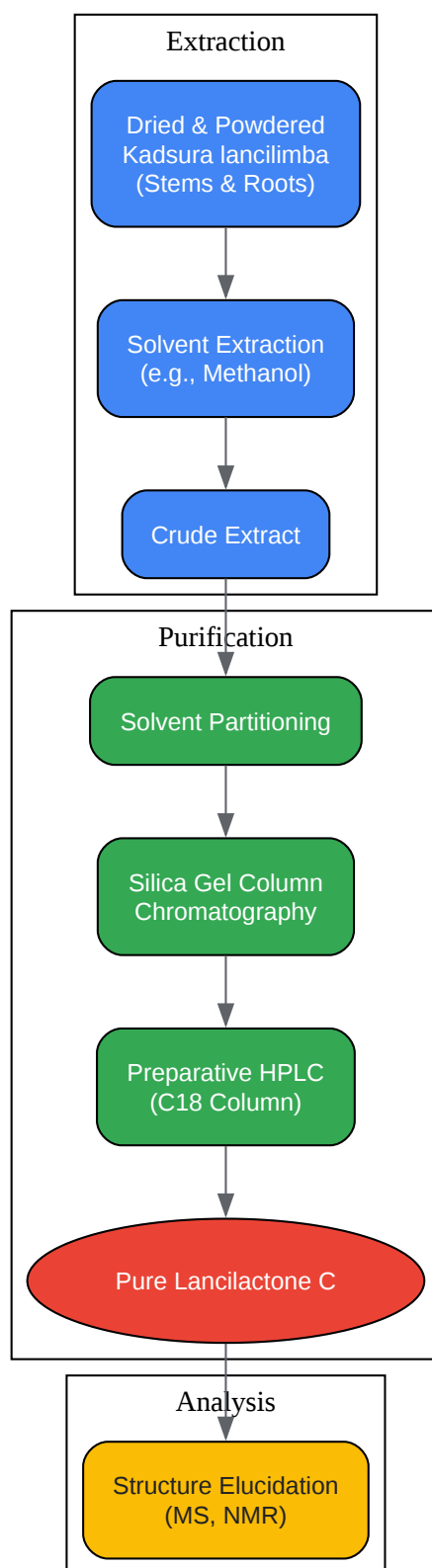
- Monitor the elution profile with a UV detector and collect the peak corresponding to **Lancilactone C**.
- Remove the solvent under reduced pressure to obtain pure **Lancilactone C**.

Structure Elucidation

The structure of the purified **Lancilactone C** should be confirmed using modern spectroscopic techniques, including:

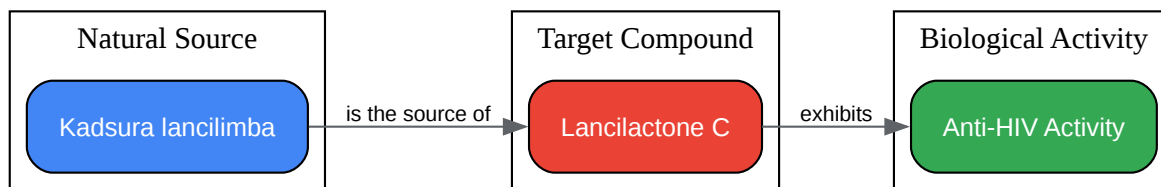
- Mass Spectrometry (MS): To determine the molecular weight and elemental composition.
- Nuclear Magnetic Resonance (NMR): ¹H, ¹³C, COSY, HMQC, and HMBC experiments to elucidate the complete chemical structure and stereochemistry.

Visualizations



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Caption: Experimental workflow for the extraction and purification of **Lancilactone C**.



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Caption: Logical relationship between the plant source, **Lancilactone C**, and its bioactivity.

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References

- 1. Frontiers | Anti-RAFLS Triterpenoids and Hepatoprotective Lignans From the Leaves of Tujia Ethnomedicine Kadsura heteroclita (Xuetong) [frontiersin.org]
- 2. Novel anti-HIV lancilactone C and related triterpenes from Kadsura lancilimba - PubMed [pubmed.ncbi.nlm.nih.gov]
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